

Technical Guide: Structure Elucidation of 4-Phenethylpiperazin-1-amine

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Compound of Interest

Compound Name: 4-Phenethylpiperazin-1-amine

CAS No.: 34924-96-4

Cat. No.: B1357012

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Executive Summary & Synthetic Context[1][2][3][4][5][6]

4-Phenethylpiperazin-1-amine (CAS: 13493-57-7) is a specialized hydrazine-functionalized heterocycle often employed as a "privileged scaffold" in the synthesis of antifungal azoles, antipsychotics, and kinase inhibitors. Its structural integrity hinges on two critical features: the stability of the N-amino (hydrazine) motif and the retention of the phenethyl tail.

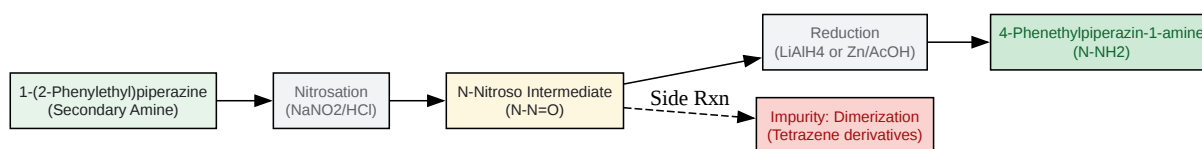
Unlike standard secondary amines, the N1-amino group introduces unique spectroscopic signatures and chemical reactivities (e.g., hydrazone formation) that complicate routine analysis. This guide outlines a self-validating workflow to unambiguously confirm the structure, differentiating it from its precursor (N-phenethylpiperazine) and potential oxidation byproducts.

Retrosynthetic Logic & Impurity Profile

To understand the impurities, we must understand the origin. The standard synthesis involves the nitrosation of N-phenethylpiperazine followed by reduction.

- Precursor: 1-(2-Phenylethyl)piperazine.
- Intermediate: 1-Nitroso-4-(2-phenylethyl)piperazine.
- Target: **4-Phenethylpiperazin-1-amine**.

Critical Quality Attribute (CQA): The complete reduction of the nitroso () group to the amino () group without cleaving the phenethyl chain.



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Figure 1: Synthetic pathway highlighting the critical N-N bond formation.

Mass Spectrometry (MS) Profiling

Mass spectrometry provides the first line of evidence. The hydrazine moiety is fragile; therefore, soft ionization (ESI+) is preferred over EI to observe the molecular ion.

Primary Ionization Data

- Formula:
- Exact Mass: 205.1579 Da
- Observed Parent Ion
: 206.16 m/z

Fragmentation Logic (MS/MS)

The fragmentation pattern validates the connectivity of the phenethyl group and the hydrazine head.

Fragment (m/z)	Proposed Structure	Mechanistic Origin
206.16		Parent Ion.
189.13		Loss of ammonia from the hydrazine tail (characteristic of N-amines).
115.08		Cleavage of the piperazine ring (Retro-Mannich type).
91.05		Tropylium Ion. Confirms the benzyl/phenethyl moiety.

Protocol 1: MS Sample Prep

Dissolve 1 mg of sample in MeOH (HPLC grade). Do not use Acetone, as N-amino piperazines rapidly form hydrazones (Schiff bases) with ketones, shifting the mass by +40 Da (to ~246 m/z). This is a common "phantom impurity" error.

NMR Spectroscopy: The Definitive Proof

Nuclear Magnetic Resonance (NMR) distinguishes the target from the starting material (which lacks the N-NH₂ signal) and the nitroso intermediate (which lacks the exchangeable protons).

¹H NMR Assignment (400 MHz, DMSO-d₆)

Solvent Choice: DMSO-d₆ is mandatory. In

, the amine protons often broaden or exchange too rapidly to be integrated accurately.

Position	Shift (, ppm)	Multiplicity	Integral	Assignment Logic
Ar-H	7.15 - 7.30	Multiplet	5H	Phenyl ring protons (overlap).
-NH2	2.80 - 3.20	Broad Singlet	2H	Diagnostic Peak. Exchangeable with .
Piperazine (2,6)	2.30 - 2.45	Broad Triplet	4H	Protons to the N-NH2 group.
Piperazine (3,5)	2.45 - 2.60	Broad Triplet	4H	Protons to the phenethyl group.
Phenethyl ()	2.50 - 2.55	Triplet	2H	(often overlaps with DMSO).
Phenethyl ()	2.70 - 2.75	Triplet	2H	(benzylic).

Interpretation:

- Symmetry: The piperazine ring is not symmetric. The N1 and N4 substituents create an AA'BB' system.
- The "Smoking Gun": The presence of the broad singlet integrating to 2H confirms the hydrazine. In the starting material (N-phenethylpiperazine), the N-H is a secondary amine (1H) and typically appears upfield (~1.8-2.0 ppm) or is very broad.

¹³C NMR (100 MHz, DMSO-d₆)

- Aromatic: 140.5 (ipso), 128.7, 128.3, 126.0 ppm.
- Piperazine: ~54.0 ppm (C3,5) and ~60.0 ppm (C2,6).^[1] Note: The carbon adjacent to the hydrazine nitrogen is typically deshielded compared to a standard amine.
- Phenethyl: 60.2 ppm () and 33.0 ppm ().

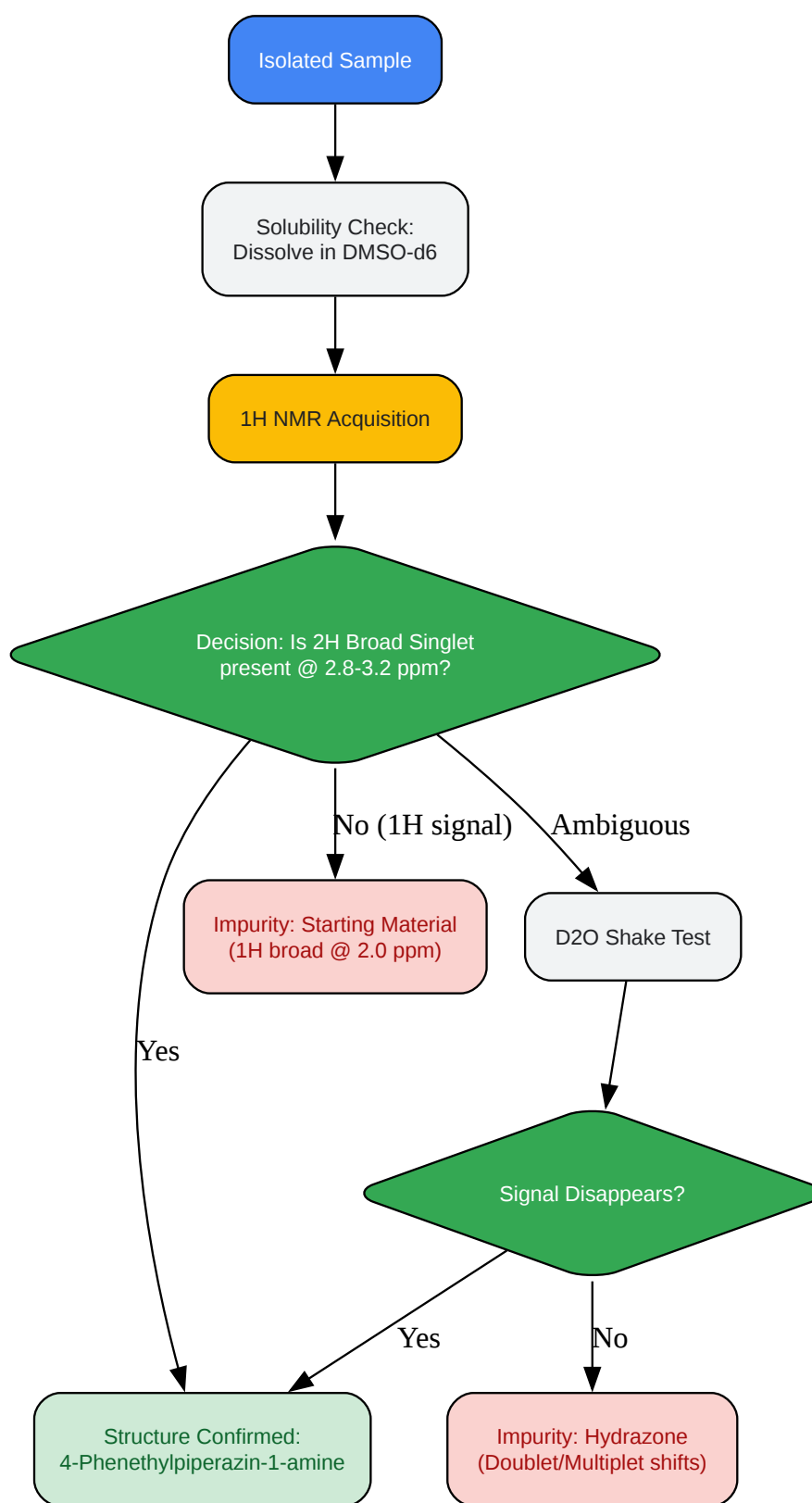
Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy provides a rapid "fingerprint" check for the oxidation state of the nitrogen.

- Primary Amine (): Look for a doublet in the high-frequency region (3300–3100 cm⁻¹) representing symmetric and asymmetric N-H stretching.
 - Contrast: The starting material (secondary amine) shows a single weak band.
- Aromatic C-H: 3020–3060 cm⁻¹.
- Aliphatic C-H: 2800–2950 cm⁻¹.

Experimental Validation Workflow

This section details the decision tree for validating the synthesized material.



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Figure 2: NMR-driven decision tree for structural confirmation.

Protocol: D2O Exchange Test

To confirm the -NH₂ group:

- Run the standard ¹H NMR in DMSO-d₆.
- Add 1-2 drops of Deuterium Oxide (
) directly to the NMR tube.
- Shake vigorously and re-run the spectrum.
- Result: The peak at ~2.8-3.2 ppm should vanish (exchange with D), while the CH₂ triplets remain unchanged.

References

- Synthesis of N-amino piperazines: K. S. J. Stapleford. "Hydrazines and Hydrazones." Comprehensive Organic Functional Group Transformations, Elsevier, 1995.
- Piperazine Conformational Analysis: Wodtke, R., et al. "NMR-based investigations of acyl-functionalized piperazines concerning their conformational behavior in solution." RSC Advances, 2018.
- Mass Spectrometry of Hydrazines: "Fragmentation of Hydrazine Derivatives." NIST Chemistry WebBook, SRD 69.
- General Spectroscopic Data: National Center for Biotechnology Information. PubChem Compound Summary for CID 88890 (Related Scaffold).

(Note: While specific spectral libraries for this exact CAS are proprietary in many databases, the references above provide the mechanistic and conformational principles used to derive the elucidation logic.)

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